

Essential Safety and Handling Guide for Oliceridine (TRV-130)

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Compound of Interest

Compound Name: TRV-1387

Cat. No.: B12397326

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Disclaimer: The following information pertains to Oliceridine, also known as TRV-130. No specific safety data was found for a compound designated "TRV-1387." It is presumed that "TRV-1387" may be a typographical error for "TRV-130." Researchers should always consult the most current and specific Safety Data Sheet (SDS) for the exact compound they are handling.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with Oliceridine (TRV-130).

Hazard Identification and Classification

Oliceridine hydrochloride is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] It is intended for laboratory chemical use and the manufacture of substances.^[1] While one Safety Data Sheet (SDS) indicates that the substance is not classified according to the Globally Harmonized System (GHS), another classifies it with acute oral toxicity and aquatic toxicity.^{[1][2]}

GHS Hazard Statements:

- H302: Harmful if swallowed.^[1]
- H410: Very toxic to aquatic life with long lasting effects.^[1]

Personal Protective Equipment (PPE)

Consistent use of appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Purpose
Eye Protection	Safety glasses or goggles	To prevent eye contact with the substance.
Hand Protection	Chemical-resistant gloves	To avoid skin contact.
Respiratory Protection	Use in a well-ventilated area with appropriate exhaust ventilation.	To prevent inhalation of dust or aerosols. [1]
Body Protection	Laboratory coat	To protect skin and clothing from contamination.

Safe Handling and Storage

Proper handling and storage procedures are vital to maintain the integrity of the compound and the safety of laboratory personnel.

Procedure	Guideline
Handling	Avoid inhalation, and contact with eyes and skin. [1] Avoid the formation of dust and aerosols. [1] Do not eat, drink, or smoke when using this product. [1] Wash skin thoroughly after handling. [1]
Storage	Keep the container tightly sealed in a cool, well-ventilated area. [1] Store at -20°C (as a powder) or -80°C (in solvent). [1] Keep away from direct sunlight and sources of ignition. [1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents. [1]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell.[1] Rinse mouth.[1]
Eye Contact	Remove any contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water.[1]
Skin Contact	Rinse skin thoroughly with large amounts of water.[1] Remove contaminated clothing and shoes.[1]
Inhalation	Supply fresh air; consult a doctor in case of complaints.[2]

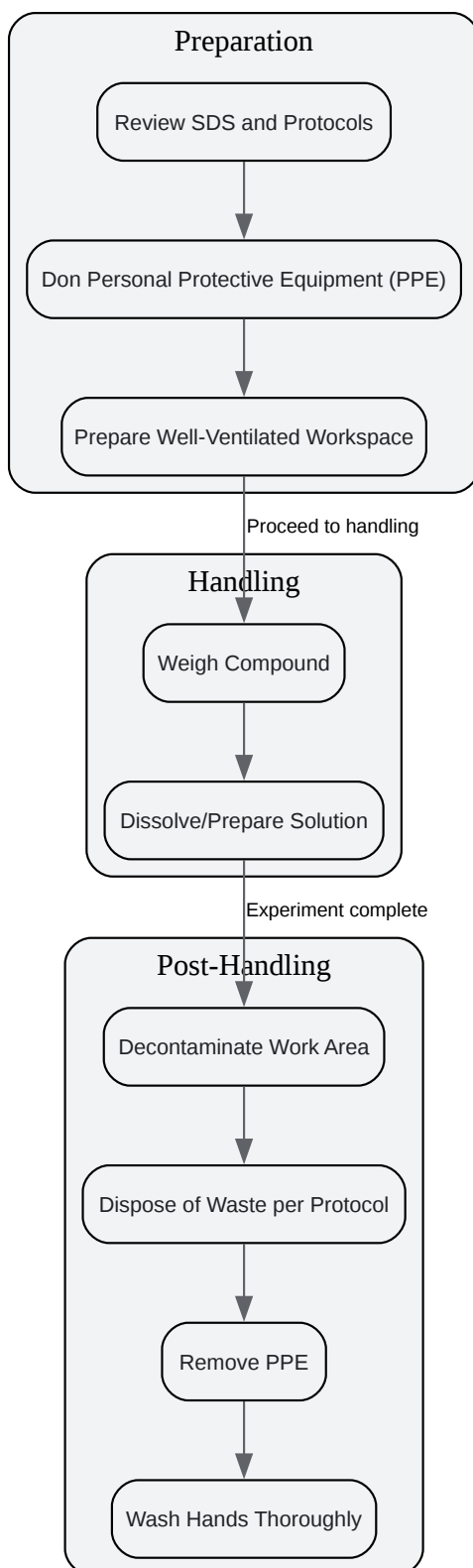
Disposal Plan

Proper disposal is essential to prevent environmental contamination.

Waste Type	Disposal Procedure
Unused Product	Dispose of contents/container to an approved waste disposal plant.[1]
Spillage	Collect spillage.[1] Do not allow to enter sewers/surface or ground water.[2] Pick up mechanically.[2]

Experimental Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of Oliceridine in a laboratory setting.



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Safe Handling Workflow for Oliceridine.

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References

- 1. Oliceridine hydrochloride[1401028-24-7]MSDS [dcchemicals.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
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